

# Essential Safety and Disposal Procedures for GR231118

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GR231118

Cat. No.: B549500

[Get Quote](#)

This document provides immediate safety and logistical information for the proper handling and disposal of **GR231118**, a neuropeptide Y (NPY) Y1 receptor antagonist also known as 1229U91 and GW1229.[1] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical and Physical Properties

Property	Value
Synonyms	1229U91; GW1229
Formula	C110H170N34O24
Molecular Weight	2352.77
CAS Number	158859-98-4

A Safety Data Sheet (SDS) from GlpBio indicates that **GR231118** is not classified as a hazardous substance or mixture.[2] However, it is crucial to handle the compound with care as it is intended for research use only and has not been fully validated for medical applications.[2]

## Immediate Safety Measures

In the event of exposure, the following first aid measures are recommended[2]:

- Eye Contact: Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.[2]
- Skin Contact: Rinse the affected skin area thoroughly with water. Remove any contaminated clothing and consult a physician.[2]
- Inhalation: Move the individual to an area with fresh air. If breathing is difficult, provide respiratory support.[2]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[2]

## Spill Response Protocol

In case of a spill, ensure the area is well-ventilated and evacuate personnel to a safe location. To contain the spill, absorb the material with a liquid-binding agent such as diatomite or universal binders.[2] Once the spill is contained, decontaminate the affected surfaces and equipment by scrubbing with alcohol.[2] All contaminated materials should be collected and disposed of as chemical waste according to the procedures outlined below.[2]

## Proper Disposal Procedures for GR231118

The primary recommendation for the disposal of **GR231118** is to send it to an approved waste disposal facility.[3] As it is a non-hazardous substance, the disposal protocol aligns with standard procedures for chemical waste.

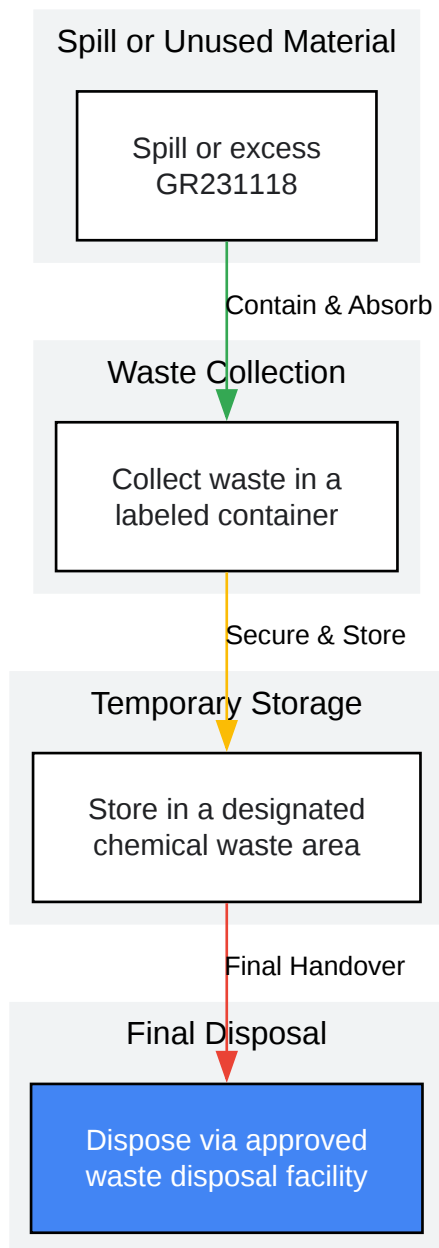
### Step-by-Step Disposal Plan:

- Waste Collection:
  - Collect waste **GR231118**, including any contaminated materials from spills, in a designated and clearly labeled chemical waste container.
  - Ensure the container is appropriate for chemical waste and is kept securely closed.
- Waste Storage:

- Store the waste container in a designated, well-ventilated area away from incompatible materials.
- Follow all institutional guidelines for the storage of chemical waste.
- Waste Disposal:
  - Dispose of the contents and the container through a licensed and approved waste disposal company.
  - Adhere to all local, state, and federal regulations governing chemical waste disposal.

The following diagram illustrates the logical workflow for the proper disposal of **GR231118**.

## GR231118 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **GR231118**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The neuropeptide Y Y1 antagonist, 1229U91, a potent agonist for the human pancreatic polypeptide-preferring (NPY Y4) receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. file.glpbio.com [file.glpbio.com]
- 3. GR231118|158859-98-4|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for GR231118]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549500#gr231118-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

